

# Technical Overview: Physicochemical Properties of m-PEG12-Thiol

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## Compound of Interest

Compound Name: *m*-PEG12-Thiol

Cat. No.: B2839523

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This document provides a concise summary of the key physicochemical properties of **m-PEG12-Thiol**, a monodisperse polyethylene glycol (PEG) derivative. This information is intended for researchers, scientists, and professionals in the field of drug development and bioconjugation.

## Core Physicochemical Data

The fundamental properties of **m-PEG12-Thiol** are detailed below. This compound is a linear monofunctional PEG, featuring a methoxy group at one terminus and a reactive thiol group at the other, making it suitable for various bioconjugation applications, particularly for modifying gold or silver surfaces.<sup>[1][2]</sup>

A comprehensive summary of its molecular characteristics is presented in the following table:

Property	Value	Source
Molecular Formula	C25H52O12S	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	576.74 g/mol	
IUPAC Name	3,6,9,12,15,18,21,24,27,30,33,36-dodecaoxaheptatriacont-1-yl hydrosulfide	
Appearance	Colorless to light yellow liquid	

## Methodology for Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property derived from its molecular formula. The value presented is calculated based on the atomic masses of its constituent elements.

### Experimental Protocol:

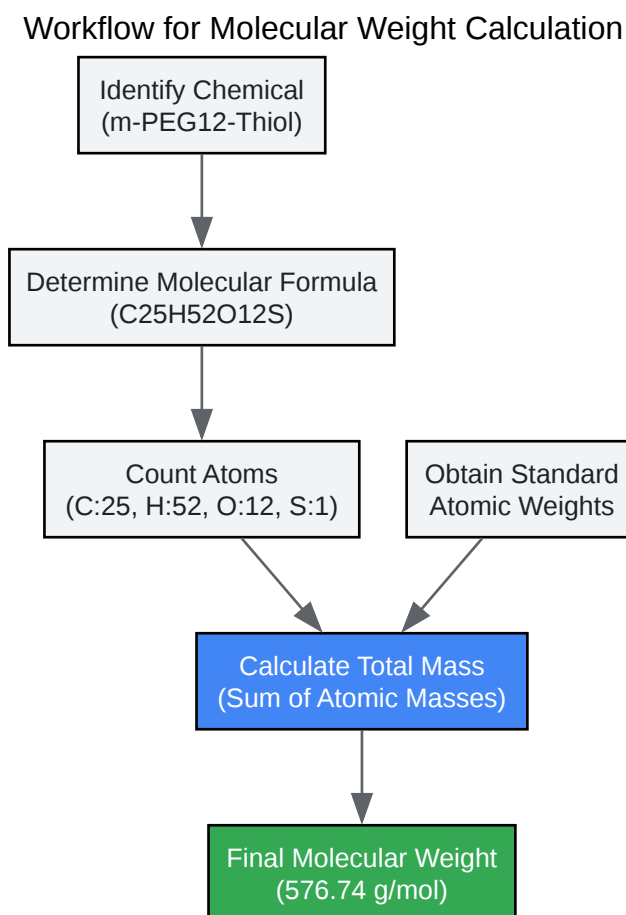
The determination of the molecular weight for **m-PEG12-Thiol** is a computational process based on its verified molecular formula (C25H52O12S). The protocol is as follows:

- **Elemental Identification:** The elements present in the molecule are Carbon (C), Hydrogen (H), Oxygen (O), and Sulfur (S).
- **Atom Count:** The number of atoms for each element is determined from the molecular formula:
  - Carbon: 25
  - Hydrogen: 52
  - Oxygen: 12
  - Sulfur: 1
- **Atomic Weight Summation:** The molecular weight is calculated by summing the products of the atom count and the standard atomic weight of each element.

- Atomic Weight of C  $\approx$  12.011 u
- Atomic Weight of H  $\approx$  1.008 u
- Atomic Weight of O  $\approx$  15.999 u
- Atomic Weight of S  $\approx$  32.06 u
- Calculation:
  - $(25 * 12.011) + (52 * 1.008) + (12 * 15.999) + (1 * 32.06) = 576.74 \text{ g/mol}$

## Logical Relationship Diagram

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound from its formula.



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Caption: Calculation of Molecular Weight.

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## References

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